Application Note: High-Purity Synthesis of Anhydrous Erbium(III) Iodide ( ) from Elements

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Compound of Interest		
Compound Name:	*Erbium(III) iodide*	
CAS No.:	*13813-42-8*	
Cat. No.:	*B085353*	*Get Quote*

Executive Summary

The synthesis of anhydrous lanthanide iodides, such as **Erbium(III) iodide** (

), presents a unique challenge due to their extreme hygroscopicity and the tendency of the metal to react with silica vessels at high temperatures. While hydrated forms are commercially available, they cannot be dehydrated thermally without hydrolysis to oxyiodides (

).

This protocol details the direct synthesis from elements (

) in a sealed, carbon-coated quartz ampoule. This method ensures an oxide-free, anhydrous product suitable for catalytic applications, scintillation materials, and organometallic precursors.

Key Technical Insight: The use of a carbon-coated ampoule or a tantalum crucible is non-negotiable for high-purity synthesis. At temperatures required for sublimation (

),

aggressively attacks

, forming

and volatile

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, contaminating the product.

Safety & Pre-requisites

Critical Hazards

- Iodine Vapor Pressure: Iodine sublimes at ambient temperatures and boils at

  . Heating a sealed ampoule too rapidly can generate catastrophic internal pressure, leading to explosion.

- Ampoule Failure: Quartz ampoules under internal pressure are potential shrapnel hazards. Always use a blast shield and face protection.

- Air Sensitivity: The product,

  , is extremely hygroscopic. All handling must occur in an inert atmosphere glovebox (

  ppm).

Reagents

Reagent	Purity	Form	Role	Notes
Erbium Metal	99.9%+	Filings/Ingot	Reactant	Surface oxide must be removed (file/cut in glovebox).
Iodine	99.99%+	Resublimed crystals	Reactant	Use 5-10% excess to drive reaction and compensate for vapor phase.
Acetone	ACS Grade	Liquid	Coating Agent	Precursor for carbon coating the ampoule.

Equipment Configuration

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- Vacuum Manifold (Schlenk Line): Capable of dynamic vacuum

  mbar (preferably

  mbar).

- Tube Furnace: Horizontal, capable of

  , preferably with a temperature gradient or two-zone control.

- Reaction Vessels: Quartz (fused silica) tubing, 15-20 mm O.D., 2 mm wall thickness.

- Glovebox: Argon atmosphere.

Experimental Protocol

Phase 1: Vessel Preparation (The "Carbon Coat" Technique)

Rationale: To prevent the reaction

.

- Clean: Wash quartz tube with aqua regia, rinse with DI water, then acetone. Dry at

  .

- Coat: Pour ~2 mL of acetone into the closed end of the tube.

- Pyrolyze: Decant excess acetone, leaving a wet film. Immediately insert the tube into a hot furnace (

) or heat with a torch. The acetone will decompose, depositing a thin, black, graphitic carbon layer on the inner wall.

- Bake-out: Heat the coated tube under vacuum (

  mbar) at

  for 1 hour to remove volatile organics.

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Phase 2: Loading and Sealing

- Weighing: In the glovebox, weigh Erbium metal (

  g,

  mmol) and Iodine (

  g,

  mmol).

  - Stoichiometry: Theoretical iodine needed is

    g. We use ~

    excess to ensure all metal reacts.

- Loading: Place Er metal at the bottom of the carbon-coated ampoule. Add Iodine.[1][2]

- Evacuation: Attach a stopcock adapter, transfer to the vacuum line. Cool the ampoule bottom with liquid nitrogen (

) to prevent iodine sublimation during evacuation.

- Sealing: Evacuate to

  mbar. Flame seal the quartz tube at a length of ~15-20 cm.

Phase 3: Reaction & Synthesis (The "Two-Stage" Ramp)

Rationale: A slow ramp prevents iodine pressure explosions. High temperature is needed for the kinetic barrier of the metal.

- Stage A (Iodination): Place the ampoule in the furnace. Ramp at

  to

  . Hold for 12-24 hours.

  - Mechanism:[1][3][4] Iodine vapor reacts with Er metal surface.

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.

- Stage B (Completion): Ramp at

  to

  . Hold for 24-48 hours.

  - Mechanism:[1][3] Melts the product (m.p.

    is not reached, but sublimation/diffusion is active) and ensures unreacted metal core is consumed.

Phase 4: Purification via Sublimation

Rationale: To separate pure

from unreacted metal, oxide impurities, and excess iodine.

- Gradient Setup: Pull the ampoule partially out of the furnace hot zone.

  - Source Zone (Reactants):

    .[5]

  - Deposition Zone (Product):

    .

- Transport:

  will sublime from the hot end and crystallize in the cooler zone as pink/violet plates.

- Isolation: Allow to cool. Crack the ampoule inside the glovebox. Scrape the pure crystals, discarding the residue (unreacted metal/oxide) and the far cold end (excess iodine).

Process Visualization

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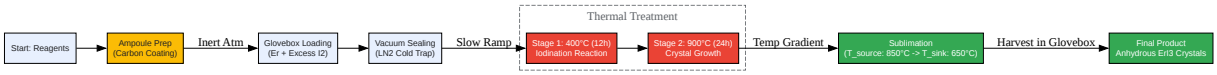

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Figure 1: Workflow for the high-purity synthesis of anhydrous **Erbium(III) iodide**, highlighting the critical thermal staging.

Characterization & Quality Control

Parameter	Specification	Method of Verification
Appearance	Pink/Violet crystalline plates	Visual Inspection
Crystal Structure	Trigonal, Space Group R (type)	Powder X-Ray Diffraction (PXRD)
Melting Point		DTA/DSC (Sealed pan)
Solubility	Soluble in THF, Water (hydrolyzes)	Dissolution test (THF)
Purity	No oxyiodide ( ) peaks	XRD (Absence of lines at)

Troubleshooting & Failure Modes

- Black/Grey Product: Indicates contamination with Carbon (from coating) or Silicon (from quartz attack if coating failed). Remedy: Resublime at a lower temperature gradient.
- Ampoule Explosion: Heating rate was too fast during Stage 1 ( ). Remedy: Reduce ramp rate to

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or use a larger ampoule volume to reduce pressure.

- White Residue: Presence of

  or

  . Indicates oxygen leak during sealing or impure metal starting material.

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